

# Application Notes and Protocols: IRDye 800CW

## Dosage and Use in Mouse Models

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These application notes provide a comprehensive guide to the recommended dosage and experimental protocols for the use of IRDye 800CW, a near-infrared fluorescent dye, and its conjugates in mouse models for in vivo imaging.

## Recommended Dosages of IRDye 800CW and Conjugates

The optimal dosage of IRDye 800CW and its conjugates can vary depending on the specific application, the targeting molecule, the mouse model, and the imaging system used. The following table summarizes dosages reported in various studies. It is recommended to perform a pilot study to determine the optimal dose for your specific experimental conditions.

| Conjugate/<br>Agent                               | Dosage              | Mouse<br>Model                                 | Application                                  | Administration Route              | Reference           |
|---------------------------------------------------|---------------------|------------------------------------------------|----------------------------------------------|-----------------------------------|---------------------|
| IRDye<br>800CW 2-<br>Deoxyglucose (2-DG)          | 15<br>nmol/mouse    | Athymic mice<br>with<br>intracranial<br>glioma | Tumor<br>metabolism<br>imaging               | Intravenous<br>(tail vein)        | <a href="#">[1]</a> |
| Bevacizumab<br>-IRDye<br>800CW                    | 0.45 mg/kg          | SKH-1 Mice                                     | Pharmacokinetics and<br>lymph node<br>uptake | Intravenous<br>or<br>Subcutaneous | <a href="#">[2]</a> |
| Nimotuzumab<br>-IRDye<br>800CW                    | 0.5 nmol (75<br>µg) | BALB/c mice                                    | Pharmacokinetics                             | Intravenous                       | <a href="#">[3]</a> |
| Tumor-<br>Targeted<br>IRDye<br>800CW<br>Conjugate | 2.5 - 10 nmol       | Nude mice                                      | Tumor<br>imaging                             | Not specified                     | <a href="#">[4]</a> |
| IRDye<br>800CW PEG                                | ~0.1 nmol           | Athymic<br>nu/nu mouse                         | Lymphatic<br>imaging                         | Intradermal                       | <a href="#">[5]</a> |
| IRDye<br>800CW PEG                                | 1 nmol              | Athymic<br>nu/nu mouse                         | Vascular<br>imaging                          | Intravenous                       | <a href="#">[5]</a> |
| Cetuximab-<br>IRDye<br>800CW                      | 75 µg               | Mice with A-<br>431 or U-87<br>xenografts      | Tumor<br>imaging                             | Intravenous<br>(tail vein)        | <a href="#">[6]</a> |
| [68Ga]Ga-<br>DOTA-PEG4-<br>IRDye<br>800CW         | 2 nmol              | 4T1-Luc2<br>tumor-<br>bearing mice             | Necrosis<br>imaging                          | Intravenous<br>(tail vein)        | <a href="#">[7]</a> |

## Experimental Protocols

This section outlines a general protocol for in vivo imaging in mouse models using an antibody conjugated to IRDye 800CW for tumor imaging.

## I. Reagent Preparation

- Reconstitution of Antibody-IRDye 800CW Conjugate:
  - Reconstitute the lyophilized antibody-IRDye 800CW conjugate in sterile, pyrogen-free phosphate-buffered saline (PBS), pH 7.4.
  - Gently mix by inverting the vial. Allow the solution to stand at room temperature for at least 30 minutes before use. Protect the solution from light.
  - If the solution is not completely dissolved, centrifuge the vial to pellet any undissolved material.
- Dose Preparation:
  - Based on the desired dosage and the concentration of the reconstituted conjugate, calculate the volume needed per mouse.
  - Dilute the conjugate in sterile PBS to a final injection volume typically between 100-200  $\mu$ L for intravenous administration.

## II. Animal Handling and Administration

- Animal Model:
  - Use appropriate mouse models for your study (e.g., nude mice with tumor xenografts).
  - For optimal signal detection, hair removal in the imaging region may be necessary as it can interfere with light transmission.
- Anesthesia:
  - Anesthetize the mice using a suitable method (e.g., isoflurane inhalation or injectable anesthetics like ketamine/xylazine) to immobilize them during the injection and imaging procedures.

- Administration:
  - The most common route of administration for systemic delivery is intravenous (IV) injection via the tail vein.
  - For lymphatic imaging, intradermal (ID) or subcutaneous (SC) injections may be used.

### III. In Vivo Imaging

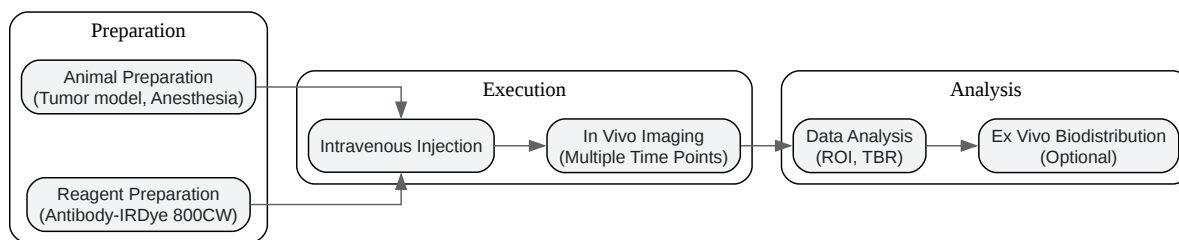
- Imaging System:
  - Use an in vivo imaging system equipped with the appropriate excitation and emission filters for IRDye 800CW (Excitation max: ~774 nm, Emission max: ~789 nm).
- Image Acquisition:
  - Place the anesthetized mouse in the imaging chamber.
  - Acquire a baseline image before injecting the conjugate.
  - Inject the prepared dose of the Antibody-IRDye 800CW conjugate.
  - Acquire images at multiple time points post-injection (e.g., immediately after injection, and at 1, 4, 24, 48, 72, and 96 hours) to determine the optimal imaging window with the best tumor-to-background ratio.<sup>[6]</sup>

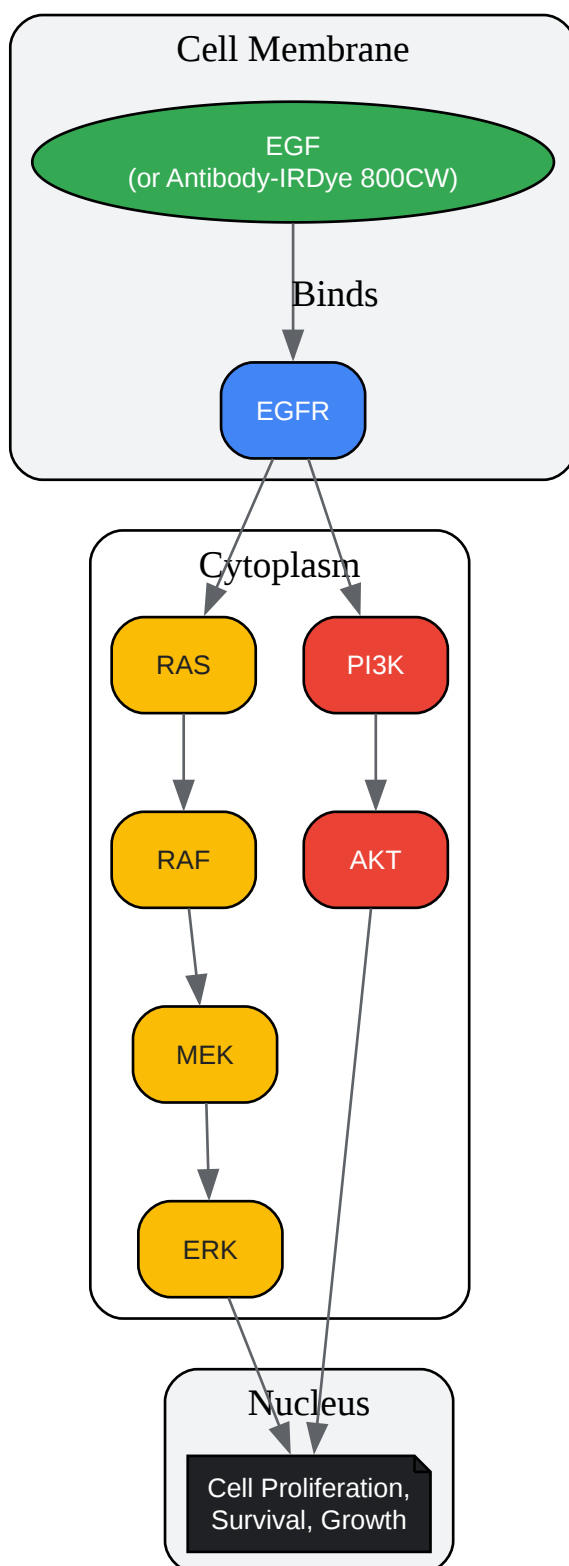
### IV. Data Analysis

- Region of Interest (ROI) Analysis:
  - Draw ROIs around the tumor and a background area (e.g., non-tumor-bearing muscle tissue).
  - Quantify the average fluorescence intensity within each ROI.
- Tumor-to-Background Ratio (TBR):
  - Calculate the TBR by dividing the average fluorescence intensity of the tumor ROI by that of the background ROI. A higher TBR indicates better tumor-specific signal.

- Ex Vivo Imaging (Optional):
  - After the final in vivo imaging time point, euthanize the mouse and dissect the tumor and major organs (e.g., liver, kidneys, spleen, lungs, heart).
  - Image the dissected tissues to confirm the biodistribution of the fluorescent conjugate.

## Visualizations





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